

# Comprehensive Safety and Handling Guide for Isosorbide 2-nitrate

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## Compound of Interest

Compound Name: Isosorbide 2-nitrate

Cat. No.: B026633

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This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational procedures for the handling and disposal of **Isosorbide 2-nitrate** in a laboratory setting. Adherence to these guidelines is critical for ensuring the safety of researchers, scientists, and drug development professionals.

## Hazard Identification and Personal Protective Equipment (PPE)

**Isosorbide 2-nitrate** is classified as a flammable solid that can cause serious eye irritation and may also irritate the skin and respiratory system.<sup>[1][2][3]</sup> It may be harmful if swallowed, inhaled, or absorbed through the skin.<sup>[2]</sup> Therefore, a comprehensive PPE strategy is mandatory.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Nitrile or other impervious gloves.[4][5]	To prevent skin contact and absorption.[2] Gloves must be inspected before use and disposed of immediately if contaminated.[5][6]
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields.[2][7] A face shield may be required for splash hazards.[6]	To protect against dust particles and splashes, which can cause serious eye irritation.[1]
Body Protection	A long-sleeved lab coat or a protective suit.[5][6]	To prevent contamination of personal clothing and minimize skin exposure.[1][2]
Respiratory Protection	A NIOSH-approved respirator is required when dust may be generated or when working outside of a ventilated enclosure.[2]	To prevent inhalation of dust, which can cause respiratory tract irritation.[2] A proper respiratory protection program, including fit-testing, is essential.[2]

## Chemical and Physical Properties

A summary of the key quantitative data for **Isosorbide 2-nitrate** is provided below. Note that specific occupational exposure limits (OSHA PEL, NIOSH REL, ACGIH TLV) have not been established.[1]

Property	Value
Molecular Formula	C6H9NO6[2]
Molecular Weight	191.14 g/mol [8]
Physical State	Crystalline powder[2]
Appearance	White to off-white[2]
Melting Point	> 51.5 °C[2]
Storage Temperature	2-8°C (Refrigerator/Cold Room)[8]

## Standard Operating Procedures for Handling

Safe handling requires a controlled environment and strict adherence to procedural steps to minimize exposure and risk.

### Step 1: Preparation and Engineering Controls

- Always handle **Isosorbide 2-nitrate** within a certified chemical fume hood or other ventilated enclosure to minimize dust inhalation.[5]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[2]
- Before beginning work, verify that all necessary PPE is available and in good condition.
- Keep the chemical away from heat, sparks, open flames, and other sources of ignition.[1][9]  
It is incompatible with strong oxidizing agents, acids, and alkalis.[2][5]

### Step 2: Handling the Chemical

- Avoid all direct contact with the product.[3]
- Minimize the generation of dust when handling the solid material.[1][2]
- Do not eat, drink, or smoke in the laboratory area where the chemical is handled.[1][9]

- Wash hands thoroughly with soap and water immediately after handling and before leaving the lab.[1][2]

### Step 3: Storage

- Store **Isosorbide 2-nitrate** in a cool, dry, and well-ventilated area in a tightly sealed container.[1][2][5]
- Opened containers must be carefully resealed to prevent leakage.[5]
- Store away from incompatible materials.[2]

## Emergency and Disposal Plans

A clear plan for emergencies and waste disposal is crucial for laboratory safety.

### Accidental Spills

- Evacuate the immediate area and remove all sources of ignition.[1]
- Don the appropriate PPE before attempting cleanup.[1][2]
- For solid spills, carefully sweep or vacuum the material, avoiding dust generation, and place it into a labeled, sealed container for hazardous waste.[1][2]
- Clean the spill area thoroughly, and ensure waste materials do not enter drains.[1]

### First Aid Measures

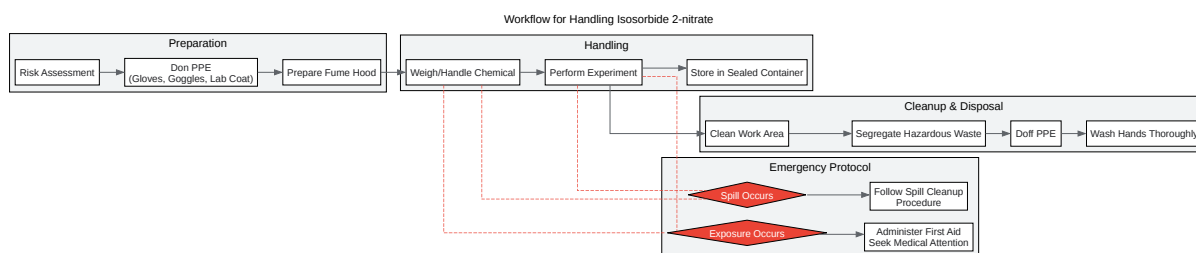
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[1][2]
- Skin Contact: Remove contaminated clothing and flush the affected skin area with large amounts of water for at least 15 minutes. Seek medical attention.[1][2]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[1][2]

- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[\[1\]](#)[\[2\]](#)

## Waste Disposal

- All **Isosorbide 2-nitrate** waste and contaminated materials (e.g., gloves, wipes, containers) must be treated as hazardous waste.[\[5\]](#)[\[10\]](#)
- Dispose of waste in a designated, labeled, and sealed hazardous waste container.[\[1\]](#)
- All disposal procedures must comply with federal, state, and local regulations.[\[1\]](#)[\[10\]](#) Do not dispose of via standard drains or trash.

## Experimental Workflow for Handling **Isosorbide 2-nitrate**



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Caption: Logical workflow for the safe handling of **Isosorbide 2-nitrate**.

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